

Ani9 stability and storage conditions (-20°C)

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Compound of Interest

Compound Name: Ani9

Cat. No.: B1664953

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Ani9 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Ani9**, particularly when stored at -20°C. Below you will find frequently asked questions, troubleshooting guides for common experimental issues, and detailed protocols to ensure the optimal performance of **Ani9** in your research.

Summary of Ani9 Stability and Storage Conditions at -20°C

For quick reference, the following table summarizes the recommended storage conditions and stability for **Ani9**.

Form	Storage Temperature	Recommended Shelf Life	Key Recommendations
Solid (Powder)	-20°C	≥ 2 years ^[1]	Store in a dry, dark place. ^[2]
In Solvent (e.g., DMSO)	-20°C	1 to 6 months ^[3] ^[4]	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. ^[4]

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Ani9** powder?

A1: **Ani9** powder should be stored at -20°C in a dry and dark environment.^[2] Under these conditions, it is stable for at least two years.^[1]

Q2: How should I store **Ani9** once it is dissolved in a solvent like DMSO?

A2: **Ani9** stock solutions should be stored at -20°C.^[3]^[4] It is highly recommended to aliquot the stock solution into single-use volumes to prevent degradation from multiple freeze-thaw cycles.^[4]

Q3: What is the shelf life of **Ani9** in a DMSO stock solution at -20°C?

A3: When stored at -20°C in a solvent, **Ani9** should be used within 1 to 6 months for optimal performance.^[3]^[4]

Q4: Can I store my **Ani9** stock solution at -80°C?

A4: Yes, storing **Ani9** stock solutions at -80°C can extend the shelf life to approximately 6 months.^[3]^[4]

Q5: What is the mechanism of action of **Ani9**?

A5: **Ani9** is a potent and selective inhibitor of the Anoctamin-1 (ANO1) calcium-activated chloride channel (CaCC).^[4]^[5]^[6]^[7] It blocks the flow of chloride ions through the channel, which is involved in various physiological processes.^[2]^[3]^[8]^[9]

Troubleshooting Guide

Unexpected experimental results can often be traced back to the stability and handling of small molecule inhibitors. This guide addresses common issues you might encounter with **Ani9**.

Q1: My experimental results with **Ani9** are inconsistent or show a loss of inhibitory activity. What could be the cause?

A1: Loss of **Ani9** activity is often due to degradation of the compound. Consider the following possibilities:

- Improper Storage: Your **Ani9** stock solution may have been stored for longer than the recommended 1-6 months at -20°C.[3][4]
- Multiple Freeze-Thaw Cycles: Repeatedly freezing and thawing the main stock solution can lead to degradation. It is crucial to prepare single-use aliquots.
- Exposure to Light or Elevated Temperatures: Prolonged exposure to light or room temperature can compromise the stability of the compound.

Q2: I observed precipitation in my **Ani9** stock solution after thawing. What should I do?

A2: Precipitation can occur if the compound has come out of solution. Gently warm the vial to 37°C and vortex or sonicate to redissolve the compound completely before use. If the precipitate does not dissolve, it may indicate degradation or contamination, and it is recommended to use a fresh stock.

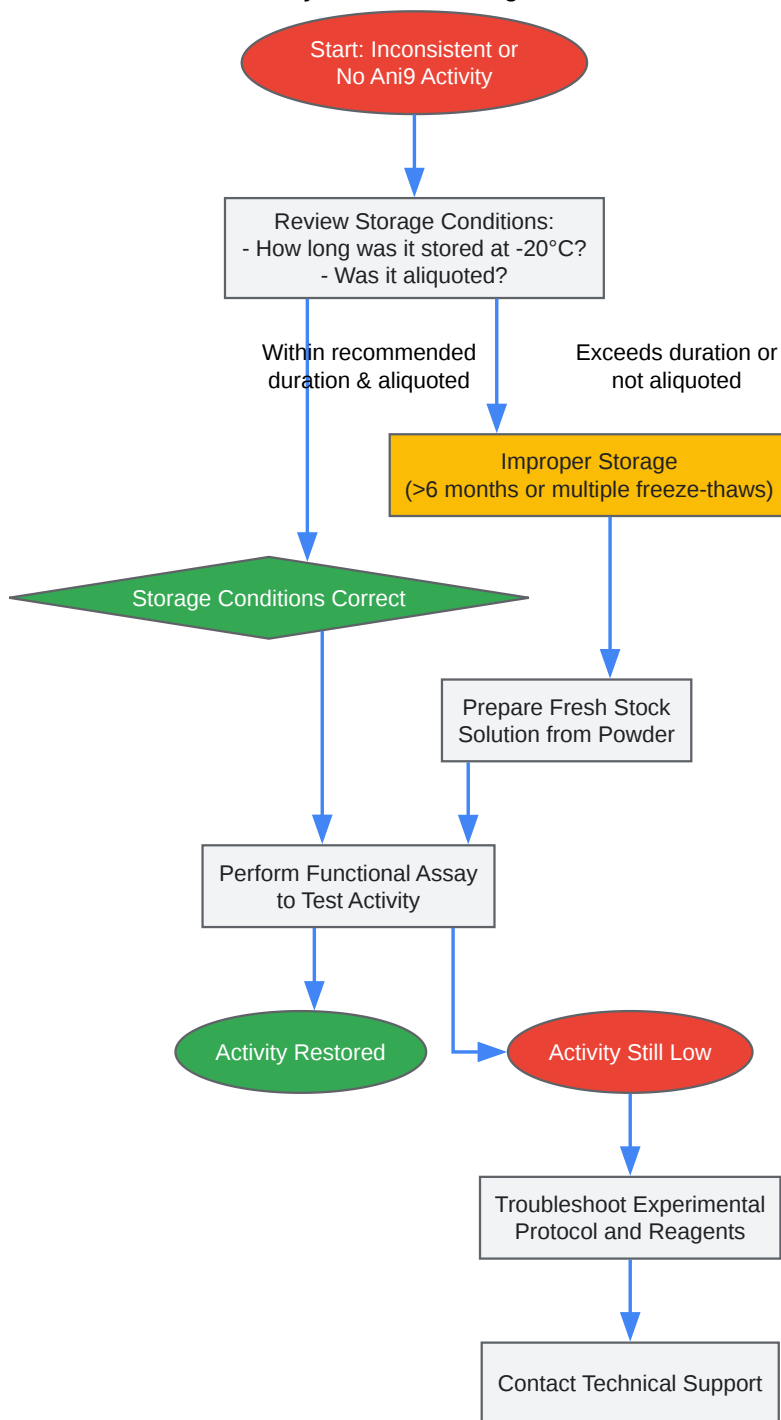
Q3: My cells are showing unexpected toxicity or off-target effects. Could this be related to **Ani9** storage?

A3: While **Ani9** is reported to be selective for ANO1, degradation products could potentially have different biological activities.[5][6][7] If you suspect this, it is best to prepare a fresh stock solution from powder and repeat the experiment. Also, ensure that the final concentration of the solvent (e.g., DMSO) in your assay is not exceeding a level that is toxic to your specific cell line.

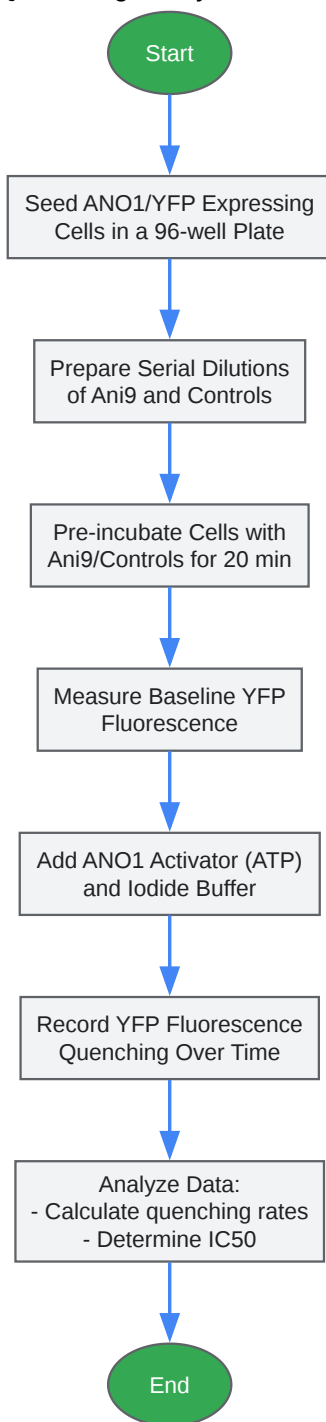
Troubleshooting Workflow for Ani9 Stability Issues

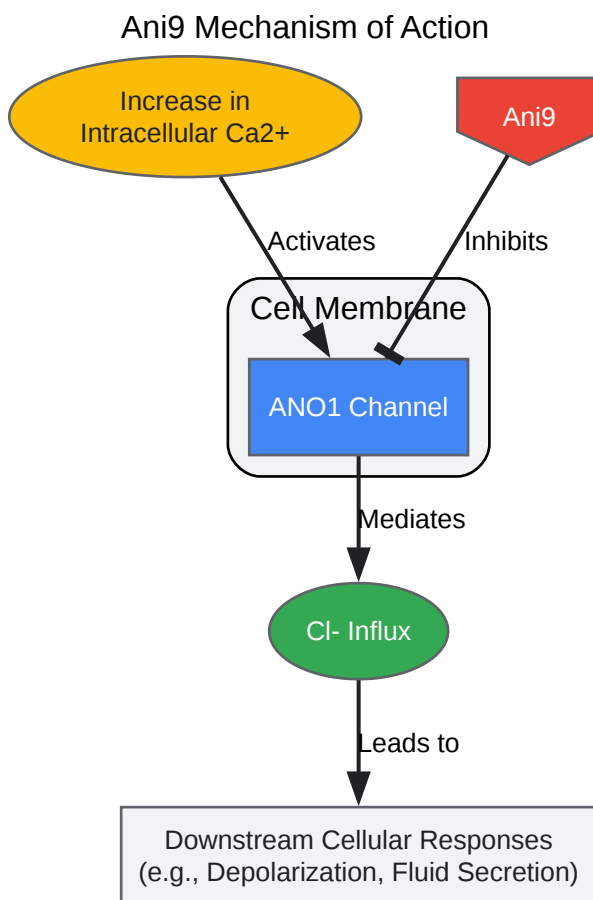
The following diagram illustrates a logical workflow to troubleshoot potential stability issues with your **Ani9** stock.

Ani9 Stability Troubleshooting Workflow



YFP Quenching Assay for Ani9 Activity





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